

Spectroscopic Data of 2-Bromo-5-fluoropyridin-4-ol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Bromo-5-fluoropyridin-4-ol

Cat. No.: B1443521

[Get Quote](#)

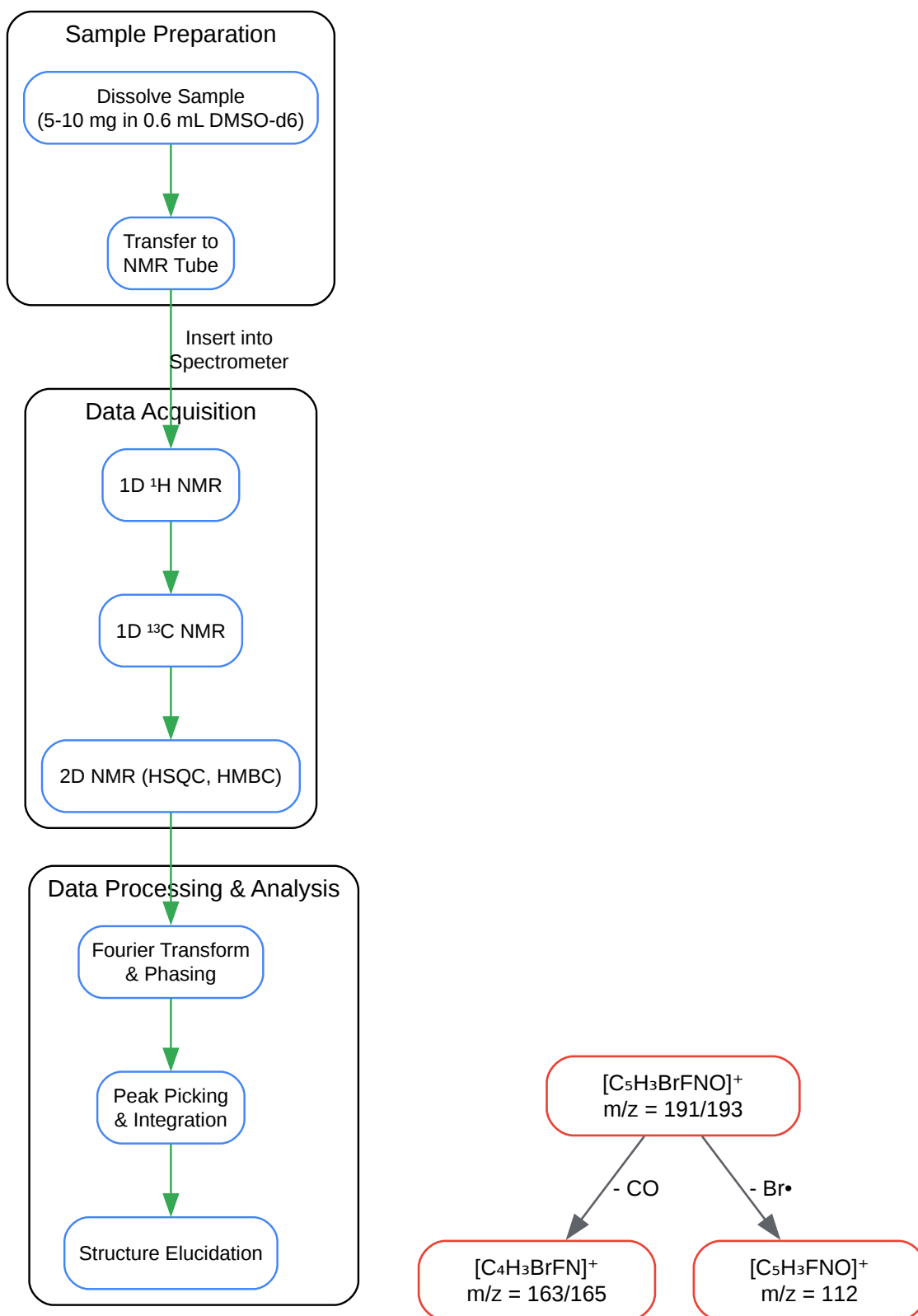
Introduction

2-Bromo-5-fluoropyridin-4-ol is a substituted heterocyclic compound of increasing interest to researchers in medicinal chemistry and materials science. Its utility as a synthetic building block stems from the unique electronic properties conferred by its substituent pattern on the pyridine core. Accurate structural elucidation and characterization are paramount for its application in drug development and organic synthesis. This guide provides an in-depth analysis of the expected spectroscopic signature of **2-Bromo-5-fluoropyridin-4-ol**, focusing on Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS).

A critical consideration for the analysis of this molecule is its existence in a tautomeric equilibrium. The "pyridin-4-ol" form is in equilibrium with its keto tautomer, 2-Bromo-5-fluoro-1H-pyridin-4-one. For the parent compound, pyridin-4-ol, the pyridone form is known to predominate in the solid state and in most common solvents due to its greater stability.^{[1][2]} This guide will therefore primarily discuss the spectroscopic data in the context of the more stable pyridone tautomer.

Molecular Structure and Tautomerism

The chemical structure and the tautomeric equilibrium between the pyridinol and pyridone forms are fundamental to interpreting the spectroscopic data. The presence of bromine and fluorine atoms introduces significant electronic effects that influence chemical shifts, vibrational frequencies, and fragmentation patterns.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Hydroxypyridine | C₅H₅NO | CID 12290 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Pyridone - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Spectroscopic Data of 2-Bromo-5-fluoropyridin-4-ol: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1443521#2-bromo-5-fluoropyridin-4-ol-spectroscopic-data-nmr-ir-ms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com